

In-depth Technical Guide: 3-Amino-4-ethylhexanoic acid (CAS 204191-42-4)

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Compound of Interest

Compound Name: 3-Amino-4-ethylhexanoic acid

Cat. No.: B1271928

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Introduction

3-Amino-4-ethylhexanoic acid, with the CAS number 204191-42-4, is a non-proteinogenic β -amino acid. β -amino acids are of significant interest in medicinal chemistry and drug development due to their ability to form stable secondary structures in peptides (β -peptides) and their resistance to proteolytic degradation. This makes them valuable building blocks for the synthesis of peptidomimetics and other bioactive molecules. The ethyl group at the 4-position introduces a specific lipophilic character and steric bulk, which can influence the binding affinity and selectivity of molecules incorporating this moiety. One vendor suggests that the stereochemistry of (3R)-**3-amino-4-ethylhexanoic acid** may influence its biological activity and interactions with enzymes and receptors, making it a point of interest for pharmaceutical and biochemical research^[1].

While this compound is commercially available as a building block for chemical synthesis, publicly available literature on its specific biological activity, involvement in signaling pathways, or detailed experimental applications is currently limited. This guide provides a summary of its known chemical and physical properties, and outlines general synthetic and analytical methodologies relevant to this class of compounds.

Chemical and Physical Properties

A compilation of the available physicochemical data for **3-Amino-4-ethylhexanoic acid** is presented below. This information is aggregated from various chemical suppliers and public databases.

Property	Value	Source
CAS Number	204191-42-4	Multiple Sources
Molecular Formula	C8H17NO2	PubChem[2]
Molecular Weight	159.23 g/mol	PubChem[2], Santa Cruz Biotechnology[3]
IUPAC Name	3-amino-4-ethylhexanoic acid	PubChem[2]
Synonyms	3-Amino-4-ethyl-hexanoic acid	PubChem[2]
Melting Point	Not available	
Boiling Point	Not available	
Solubility	Not available	
InChI Key	HOPWNSZDCHOHRY-UHFFFAOYSA-N	PubChem[2]
SMILES	CCC(CC)C(CC(=O)O)N	PubChem[2]
Appearance	Not specified	
Purity	≥98%	Santa Cruz Biotechnology[3]

Synthesis and Stereoselective Methodologies

While a specific, detailed experimental protocol for the synthesis of **3-Amino-4-ethylhexanoic acid** (CAS 204191-42-4) is not readily available in the reviewed literature, general methods for the stereoselective synthesis of β -amino acids are well-established. These approaches are crucial for obtaining enantiomerically pure compounds, which is often a prerequisite for meaningful biological evaluation.

Common strategies for the synthesis of β -amino acids include:

- Arndt-Eistert homologation of α -amino acids.
- Conjugate addition of nitrogen nucleophiles to α,β -unsaturated esters.
- Hydrogenation of β -enamino esters.
- Asymmetric Mannich reactions.

The stereoselective synthesis of β -branched α -amino acids can be particularly challenging due to the need to control multiple stereocenters. Biocatalytic methods, such as the use of transaminases in a dynamic kinetic resolution process, have emerged as powerful tools for achieving high diastereo- and enantioselectivity.

Below is a generalized workflow representing a potential synthetic approach to a β -amino acid, illustrating the key steps that could be adapted for the synthesis of **3-Amino-4-ethylhexanoic acid**.

Generalized Synthetic Workflow for β -Amino Acids

Starting Materials



Key Reaction

Stereoselective Conjugate Addition

Intermediate Processing

Reaction Work-up & Purification

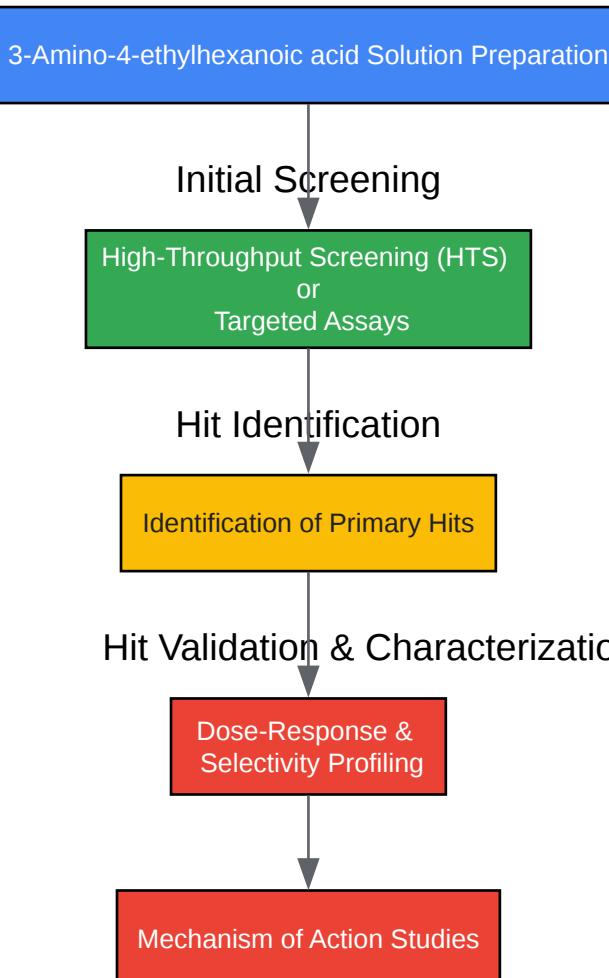
Protecting Group Manipulation (if necessary)

Final Product

 β -Amino Acid

General Workflow for Biological Screening

Compound Preparation

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References

- 1. CAS 204191-42-4: ácido (3R)-3-amino-4-ethylhexanoico [cymitquimica.com]

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- 3. scbt.com [scbt.com]
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